

Application Notes and Protocols for MALAT1-IN-1 In Vivo Studies

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Compound of Interest

Compound Name: MALAT1-IN-1

Cat. No.: B15583539

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Introduction

Metastasis-associated lung adenocarcinoma transcript 1 (MALAT1) is a long non-coding RNA (lncRNA) that is highly conserved and abundantly expressed in mammalian cells. Emerging evidence has implicated MALAT1 as a key regulator in a multitude of cellular processes, including alternative splicing, gene expression, and epigenetic modulation.[1] Its dysregulation is strongly associated with the progression and metastasis of various cancers, making it a compelling therapeutic target.[2][3] **MALAT1-IN-1** is a potent and specific small molecule inhibitor that targets the triple helix structure at the 3' end of MALAT1, leading to the modulation of its downstream gene targets.[1] While in vivo data for **MALAT1-IN-1** is not yet publicly available, this document provides detailed protocols and application notes to guide researchers in designing and executing in vivo studies with this and similar small molecule inhibitors of MALAT1.

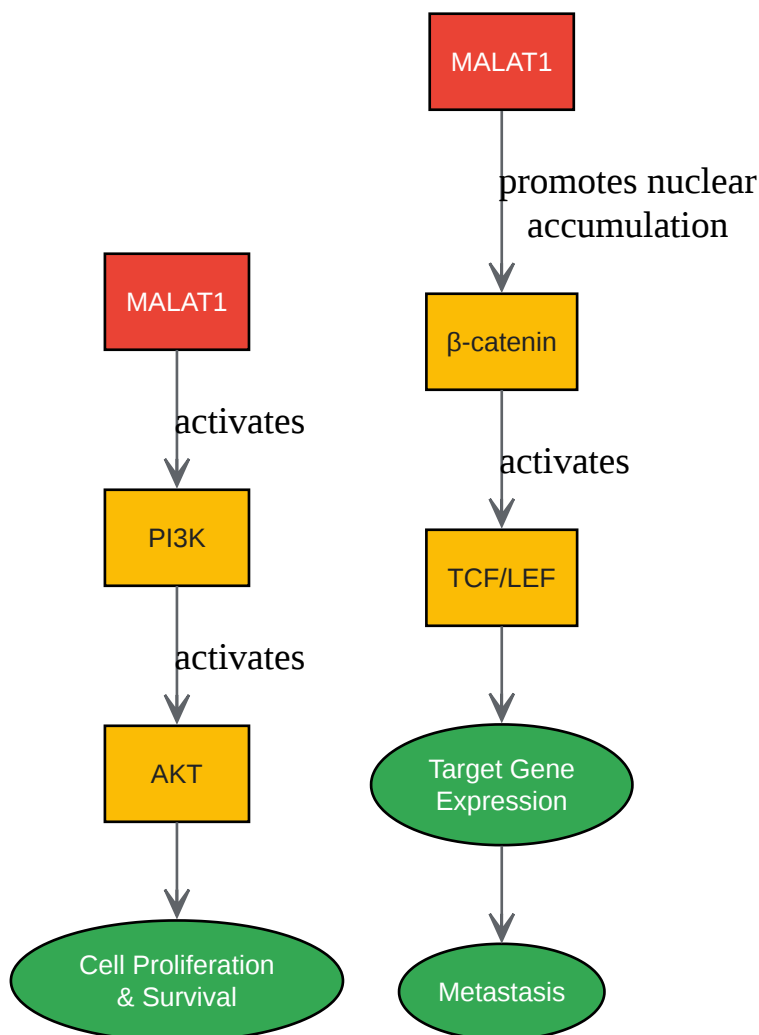
Preclinical Data for MALAT1-IN-1

Currently, quantitative data for **MALAT1-IN-1** is available from in vitro studies using a mammary tumor organoid model derived from MMTV-PyMT mice.[1]

Parameter	Concentration	Result	Reference
MALAT1 RNA levels	1 μ M (7 days)	Reduction in MALAT1 levels	[1]
Mammary Tumor Organoid Branching	1 μ M (7 days)	Reduction in branching morphogenesis	[1]
Downstream Target (krt16)	0.5 μ M and 1 μ M	Inhibition of krt16 expression	[1]
Downstream Target (csn2)	0.5 μ M and 1 μ M	Increased csn2 expression	[1]

Key Signaling Pathways Modulated by MALAT1

MALAT1 exerts its influence on cancer progression by modulating several key signaling pathways. Understanding these pathways is crucial for designing in vivo studies and selecting appropriate pharmacodynamic markers.



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References

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- 2. MALAT1: a potential biomarker in cancer - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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